

Pinacidil vs Pinacidil monohydrate molecular weight difference

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Compound of Interest

Compound Name: *Pinacidil dihydrate*

Cat. No.: *B12977517*

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An In-Depth Technical Guide to the Molecular Weight Difference Between Pinacidil and Pinacidil Monohydrate

Introduction

In the realm of pharmaceutical sciences, precision is paramount. The seemingly minor variation between an anhydrous active pharmaceutical ingredient (API) and its hydrated form can have significant implications for drug development, manufacturing, and product stability. This guide provides a detailed technical examination of Pinacidil and Pinacidil monohydrate, focusing on the fundamental difference in their molecular weights and the analytical methodologies employed to characterize these forms. Pinacidil is recognized as a potent potassium channel opener, which functions by activating ATP-sensitive K⁺ (KATP) channels.^{[1][2]} This action leads to the hyperpolarization of vascular smooth muscle cells, resulting in vasodilation and a subsequent reduction in blood pressure, making it a subject of interest in the management of hypertension.^{[1][3]}

The presence of water of hydration in a crystal lattice, as is the case with Pinacidil monohydrate, alters the compound's fundamental physical and chemical properties. This guide will delve into the quantitative difference in molecular weight and explore the practical

significance of this from a drug development perspective. Furthermore, we will provide detailed, field-proven protocols for the definitive characterization of these forms, ensuring scientific rigor and regulatory compliance.

The Core Distinction: Molecular Weight

The primary and most fundamental difference between Pinacidil and its monohydrate form lies in the presence of a single water molecule within the crystal structure of the latter. This directly impacts the molecular weight of the compound.

The molecular formula for anhydrous Pinacidil is $C_{13}H_{19}N_5$.^[4] In contrast, Pinacidil monohydrate incorporates one molecule of water, resulting in a molecular formula of $C_{13}H_{19}N_5 \cdot H_2O$.^{[3][5]} This seemingly simple addition has a quantifiable impact on the molecular weight.

Quantitative Data Summary

Compound	Molecular Formula	Molecular Weight (g/mol)	Source
Pinacidil (Anhydrous)	$C_{13}H_{19}N_5$	245.32	^{[4][6]}
Pinacidil Monohydrate	$C_{13}H_{19}N_5 \cdot H_2O$	263.34	^{[3][4][5]}
Water	H_2O	18.015	^{[1][7]}
Difference	H_2O	18.02	Calculated

The calculated difference of 18.02 g/mol corresponds precisely to the molecular weight of a single water molecule, thereby confirming the "mono" hydrate nature of the compound. This difference is not merely academic; it is a critical parameter in pharmaceutical calculations, including dosage form manufacturing and quality control. For instance, using the anhydrous molecular weight for calculations when working with the monohydrate form would lead to a significant overestimation of the API content.

The Significance of Hydration in Pharmaceutical Development

The presence of water of hydration can significantly influence the physicochemical properties of an API, such as:

- **Stability:** The monohydrate form of Pinacidil is noted for its enhanced stability in solid-state storage compared to the anhydrous form.^[8]
- **Solubility and Dissolution Rate:** Different solid-state forms, including hydrates, can exhibit different solubilities, which in turn can affect the bioavailability of the drug product.
- **Hygroscopicity:** The anhydrous form may be more prone to picking up moisture from the environment, potentially leading to physical instability or conversion to the hydrated form.
- **Manufacturing and Formulation:** The flowability, compressibility, and other bulk properties of the API powder can be affected by its hydration state, impacting tablet manufacturing and other formulation processes.

Given these implications, the accurate characterization of the hydration state of Pinacidil is a critical step in drug development, as emphasized by regulatory bodies like the ICH, which require thorough solid-state characterization of drug substances.^{[9][10]}

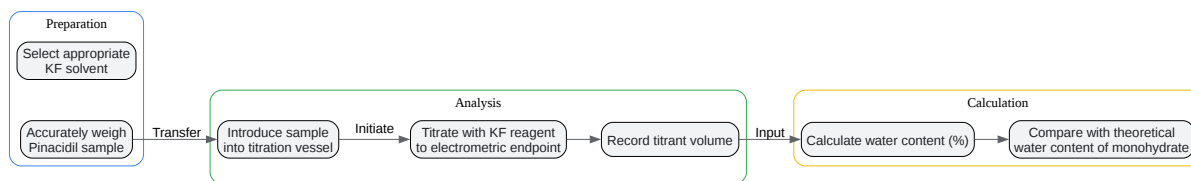
Experimental Protocols for Hydration State Determination

To ensure the correct form of Pinacidil is being used and to quantify the water content, two primary analytical techniques are employed: Karl Fischer Titration and Thermogravimetric Analysis (TGA). These methods provide complementary information and are often used in conjunction for a comprehensive characterization.

Karl Fischer Titration: The Gold Standard for Water Content

Karl Fischer (KF) titration is a highly specific and accurate method for the determination of water content in a substance.^{[11][12]} The technique is based on a chemical reaction between water and a reagent containing iodine, sulfur dioxide, a base, and a solvent.

Experimental Workflow: Karl Fischer Titration



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Caption: Workflow for Karl Fischer Titration of Pinacidil.

Step-by-Step Protocol for Volumetric Karl Fischer Titration

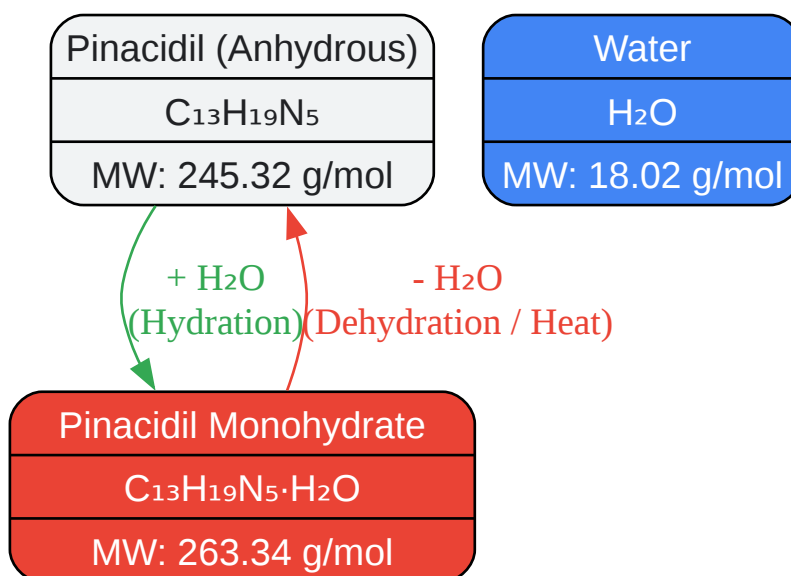
- Instrument Preparation:
 - Prepare the Karl Fischer titrator according to the manufacturer's instructions.
 - Fill the burette with a standardized volumetric Karl Fischer reagent.
 - Add a suitable solvent, such as methanol, to the titration vessel.
 - Pre-titrate the solvent to a stable, dry endpoint to eliminate any residual moisture.
- Sample Preparation:
 - Accurately weigh approximately 100-200 mg of the Pinacidil sample (either anhydrous or monohydrate) into a dry weighing boat. The exact mass will depend on the expected water content.
- Titration:
 - Quickly introduce the weighed sample into the conditioned titration vessel.

- Ensure the sample dissolves or is well-dispersed in the solvent.
- Start the titration. The instrument will automatically add the KF reagent until the endpoint is reached, which is detected by a persistent excess of iodine.
- Calculation:
 - The instrument's software will calculate the percentage of water in the sample based on the volume of titrant consumed and the known titer of the reagent.
 - The theoretical water content for Pinacidil monohydrate can be calculated as: $(\text{Molecular Weight of H}_2\text{O} / \text{Molecular Weight of Pinacidil Monohydrate}) * 100$ $(18.015 / 263.34) * 100 = 6.84\%$
- Interpretation:
 - A result close to 6.84% confirms the sample is Pinacidil monohydrate.
 - A result close to 0% indicates the anhydrous form.

Thermogravimetric Analysis (TGA): Characterizing Thermal Events

Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature in a controlled atmosphere.^[13] It is a valuable tool for studying dehydration events, as the loss of water of hydration will result in a distinct mass loss at a specific temperature range.^{[6][14]}

Visualizing the Relationship



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Caption: Relationship between Pinacidil forms.

Step-by-Step Protocol for TGA

- Instrument Preparation:
 - Calibrate the TGA instrument for mass and temperature according to standard operating procedures.
 - Select an appropriate sample pan (e.g., aluminum or platinum).
 - Tare the sample pan.
- Sample Preparation:
 - Accurately weigh 5-10 mg of the Pinacidil sample directly into the tared TGA pan.
- Analysis:
 - Place the sample pan into the TGA furnace.
 - Purge the furnace with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min).

- Program the instrument to heat the sample at a controlled rate, typically 10 °C/min, over a relevant temperature range (e.g., from ambient to 200 °C).
- Data Analysis:
 - The output will be a thermogram showing mass (%) on the y-axis versus temperature (°C) on the x-axis.
 - For Pinacidil monohydrate, a distinct mass loss step is expected as the water of hydration is driven off.
 - Calculate the percentage mass loss from the step. This value should correspond to the theoretical water content (6.84%).
 - The temperature range over which the mass loss occurs provides information about the thermal stability of the hydrate.

Conclusion

The distinction between Pinacidil and Pinacidil monohydrate, rooted in the presence of a single water molecule, extends far beyond a simple difference in molecular weight. This variation has profound implications for the material's stability, processability, and ultimately, its performance as a pharmaceutical product. As such, rigorous analytical characterization is not just a matter of scientific curiosity but a cornerstone of ensuring drug quality and safety.

The methodologies of Karl Fischer titration and Thermogravimetric Analysis provide a robust and complementary framework for the definitive identification and quantification of the hydration state of Pinacidil. By employing these techniques with the procedural rigor outlined in this guide, researchers, scientists, and drug development professionals can confidently navigate the complexities of solid-state chemistry, ensuring the development of safe, effective, and stable pharmaceutical products.

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